

Utilizing Internal Standards for Accurate Cardiolipin Quantification by LC-MS/MS

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Compound of Interest

Compound Name:	Cardiolipin
Cat. No.:	B10847521

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Application Note

Audience: Researchers, scientists, and drug development professionals.

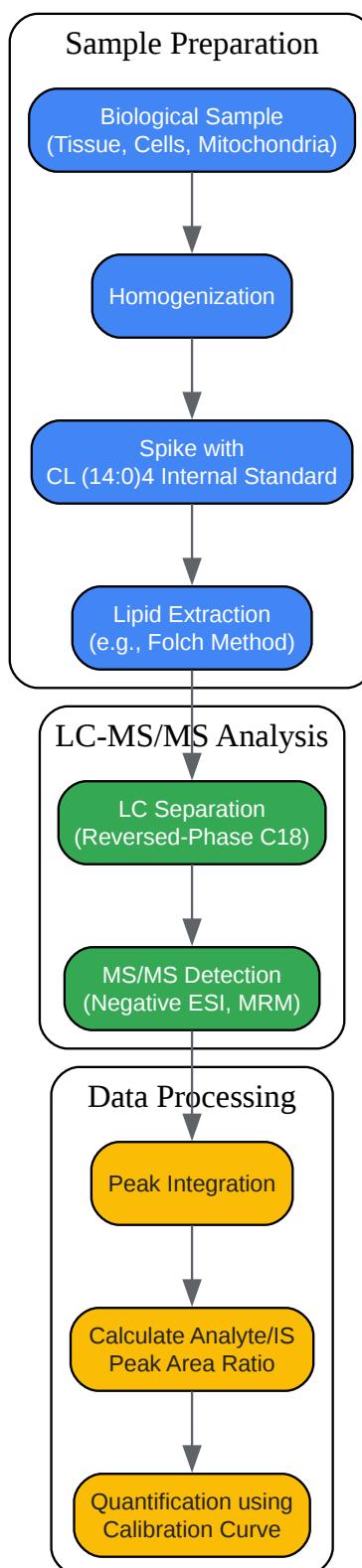
Introduction

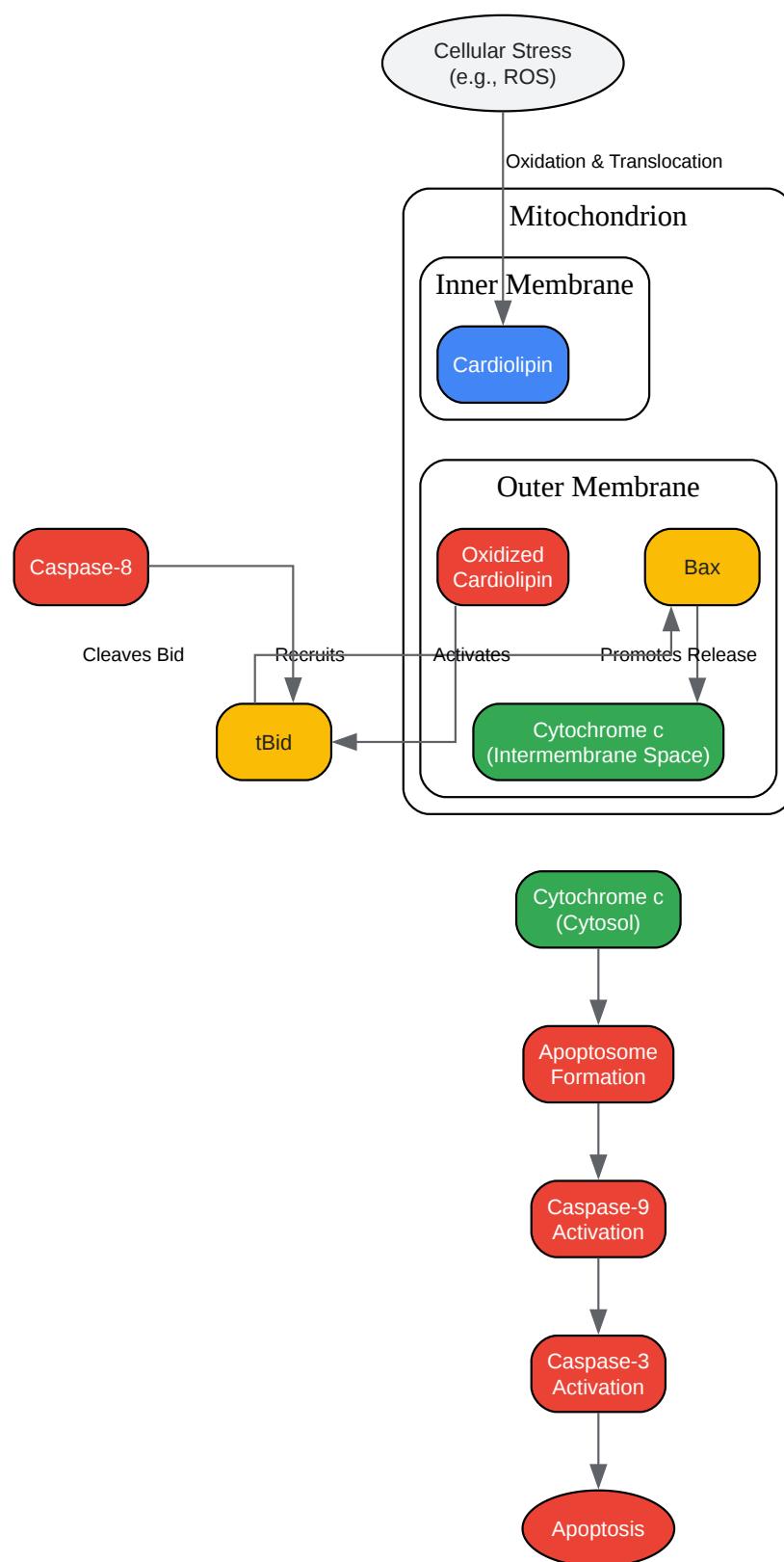
Cardiolipin (CL) is a unique phospholipid predominantly found in the inner mitochondrial membrane, where it plays a crucial role in mitochondrial structure, bioenergetics, and signaling pathways.^{[1][2][3]} Accurate quantification of **cardiolipin** species is essential for understanding mitochondrial function in health and disease, including cardiovascular diseases, neurological disorders, and cancer.^{[1][2]} However, the inherent complexity of biological matrices and the variability in sample preparation and analysis can lead to inaccuracies in quantification. The use of a suitable internal standard (IS) is paramount to correct for sample loss during extraction, variations in instrument response, and matrix effects, thereby ensuring the reliability and accuracy of quantitative data.^{[2][4][5]}

This application note provides a detailed protocol for the accurate quantification of **cardiolipin** in biological samples using liquid chromatography-tandem mass spectrometry (LC-MS/MS) with an internal standard. The recommended internal standard is tetramyristoyl **cardiolipin** (CL (14:0)4), a structural analog to endogenous **cardiolipins**.^{[6][7][8][9]}

Experimental Workflow

The overall workflow for accurate **cardiolipin** quantification involves several key steps, from sample preparation to data analysis. Each step is critical for obtaining reliable results.





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